

In-Depth Technical Guide: The Mechanism of Action of NOR116 in Polyolefins

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Compound of Interest

Compound Name: NOR116

Cat. No.: B1143032

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This technical guide provides a comprehensive overview of the mechanism of action, performance data, and experimental evaluation of **NOR116**, a halogen-free flame retardant and light/thermal stabilizer for polyolefins.

Introduction to NOR116

NOR116, commercially known as Flamestab® NOR® 116, is a monomeric N-alkoxy hindered amine (NOR HAS or NOR HALS).[1][2] It is a multifunctional additive for polyolefins such as polypropylene (PP) and polyethylene (PE), providing both halogen-free flame retardancy and long-term UV and thermal stability.[1][3] Its chemical name is a reaction product of N,N'-ethane-1,2-diylbis (1,3-propanediamine), cyclohexane, peroxidized 4-butylamino-2,2,6,6-tetramethylpiperidine and 2,4,6-trichloro-1,3,5-triazine, with the CAS number 191680-81-6.

NOR116 is characterized by its high molecular weight (2261 g/mol), which ensures low volatility and good compatibility with polyolefin matrices.[1][4] It is typically used at concentrations of 0.5% to 1.5% in polyolefin fibers, nonwovens, tapes, and films.[1][2]

Core Mechanism of Action

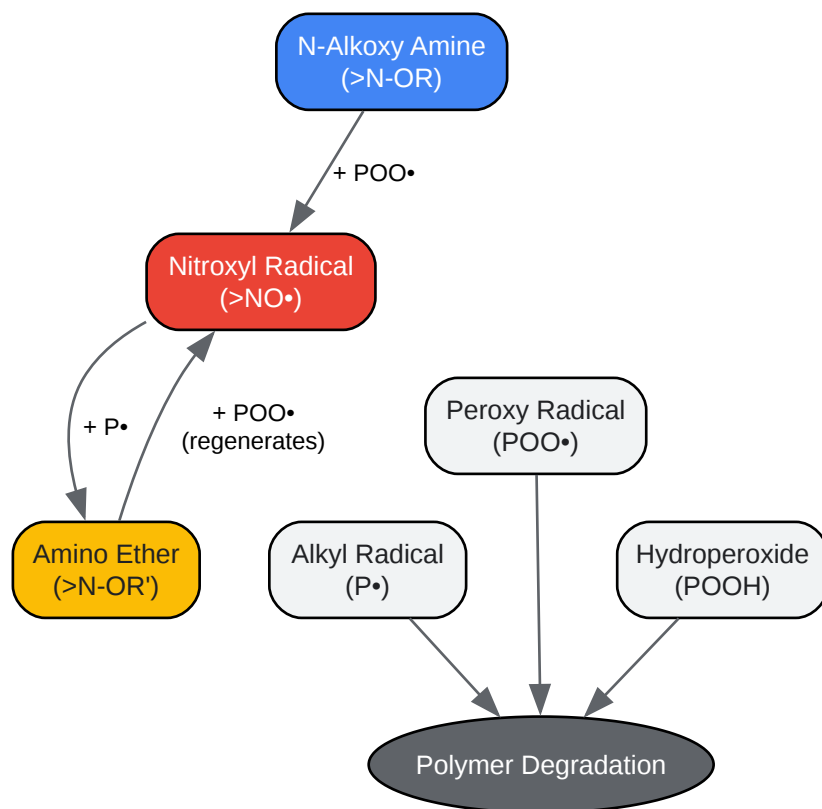
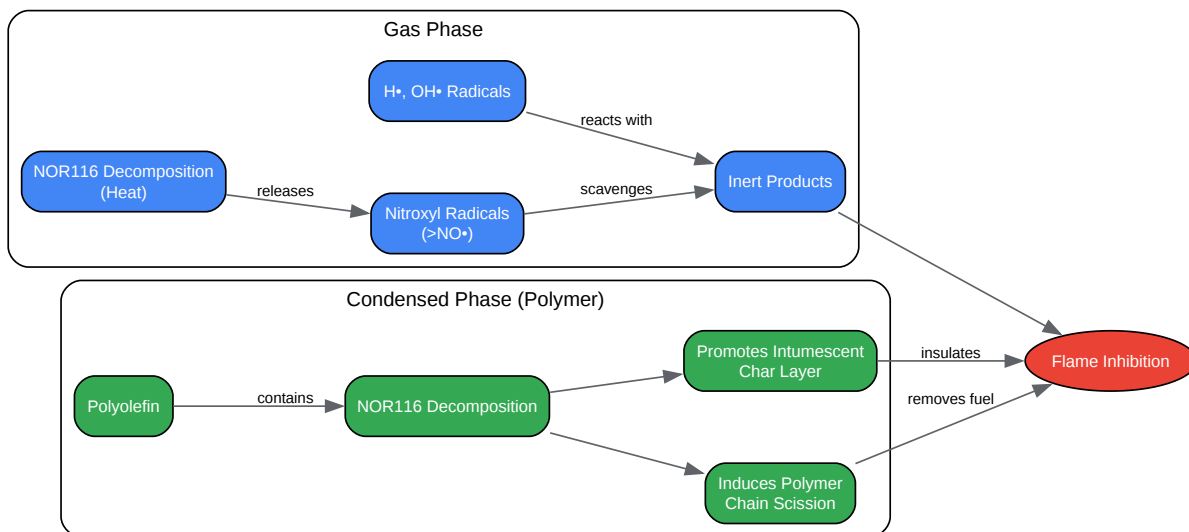
The efficacy of **NOR116** in polyolefins stems from a dual-action mechanism that operates in both the gas and condensed phases during combustion, coupled with a regenerative radical scavenging cycle for long-term stabilization.

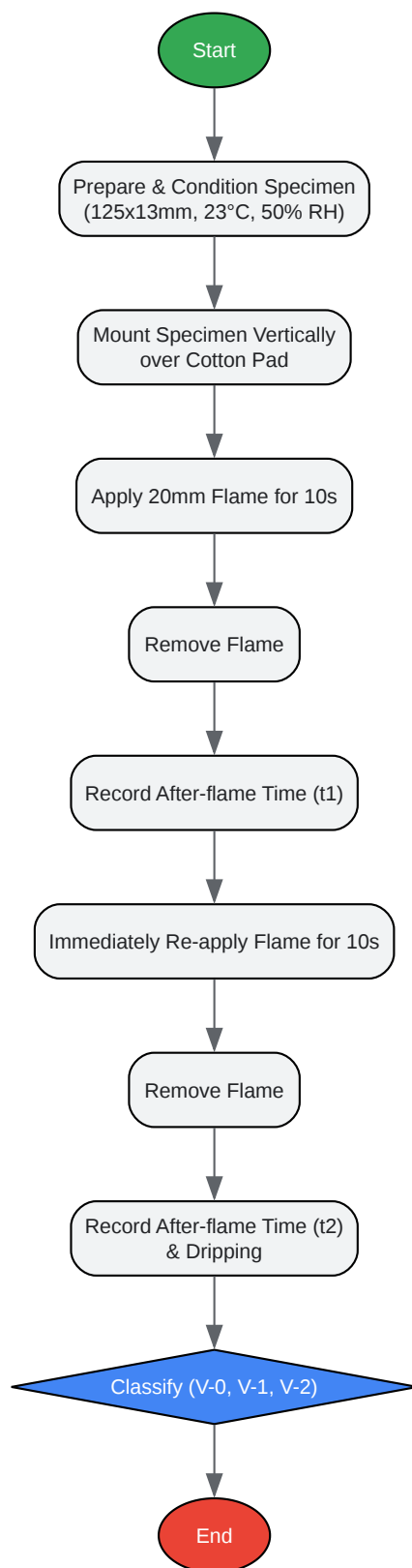
Flame Retardant Mechanism

NOR116's flame retardancy is not based on halogenated compounds but on the interruption of the combustion cycle through radical scavenging and char promotion.[5]

- **Gas Phase Action: Radical Quenching:** During combustion, the high temperatures cause the N-alkoxy amine bonds in **NOR116** to cleave, releasing highly reactive nitroxyl radicals. These radicals act as potent scavengers of the hydrogen ($\text{H}\cdot$) and hydroxyl ($\text{OH}\cdot$) radicals that propagate the exothermic reactions in the flame. This interruption of the radical chain reaction in the gas phase reduces the heat generated and slows down the combustion process.
- **Condensed Phase Action: Char Formation and Melt Dripping:** In the solid (condensed) phase, the decomposition products of **NOR116** can promote the formation of a stable, insulating char layer, especially when used in synergy with intumescent systems like ammonium polyphosphate (APP) and pentaerythritol (PER).[5] This char layer acts as a physical barrier, limiting the supply of fuel to the flame and shielding the underlying polymer from heat. Additionally, the decomposition of **NOR116** can induce the cleavage of the main polyolefin chain, which, in combination with solid acids like silica alumina, can promote melt dripping, further removing fuel and heat from the flame zone.

The following diagram illustrates the dual-phase flame retardant mechanism of **NOR116**.





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